

Troubleshooting BAY-155 solubility issues in DMSO

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Compound of Interest

Compound Name: BAY-155

Cat. No.: B12363436

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Technical Support Center: BAY-155

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with **BAY-155** in Dimethyl Sulfoxide (DMSO). Proper dissolution of this potent menin-MLL inhibitor is critical for reliable and reproducible experimental outcomes.

BAY-155 Properties

Property	Value	Reference
Molecular Formula	C ₂₈ H ₂₈ F ₃ N ₇ OS	[1]
Molecular Weight	567.63 g/mol	[1]
Mechanism of Action	Potent and selective inhibitor of the menin-MLL interaction.	[2]
IC ₅₀	8 nM	[2]
Reported Storage in DMSO	2 weeks at 4°C; 6 months at -80°C.	[1]

Frequently Asked Questions (FAQs)

Q1: Is **BAY-155** soluble in DMSO?

A1: Yes, **BAY-155** is soluble in DMSO. Product datasheets indicate that it can be stored in a DMSO solution, which confirms its solubility.^[1] However, achieving high concentrations may require specific handling procedures.

Q2: My **BAY-155** is not fully dissolving in DMSO, or a precipitate has formed. What are the common causes?

A2: Several factors can lead to solubility issues with **BAY-155** in DMSO:

- **Moisture in DMSO:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. "Wet" DMSO has a significantly reduced capacity to dissolve many organic compounds.^{[3][4]}
- **Low-Quality DMSO:** The purity of the DMSO can impact its effectiveness as a solvent.
- **Incorrect Temperature:** Dissolution of some compounds can be aided by gentle warming.
- **Supersaturation:** Attempting to dissolve **BAY-155** beyond its solubility limit will result in precipitation.

Q3: How can I improve the dissolution of **BAY-155** in DMSO?

A3: To enhance solubility, it is recommended to use fresh, anhydrous (dry) DMSO.^[4] If you suspect your DMSO has been exposed to air and absorbed moisture, it is best to use a new, sealed bottle. Gentle warming and sonication can also facilitate the dissolution process.^[4]

Q4: Can I heat the **BAY-155**/DMSO solution to help it dissolve?

A4: Yes, gentle warming is a common technique to aid in the dissolution of small molecules. It is advisable to warm the solution at 37°C for a short duration (e.g., 10-15 minutes). Avoid excessive or prolonged heating, as this could potentially degrade the compound.

Q5: My **BAY-155**/DMSO stock solution is clear, but it precipitates when I add it to my aqueous cell culture medium or buffer. Why is this happening and how can I prevent it?

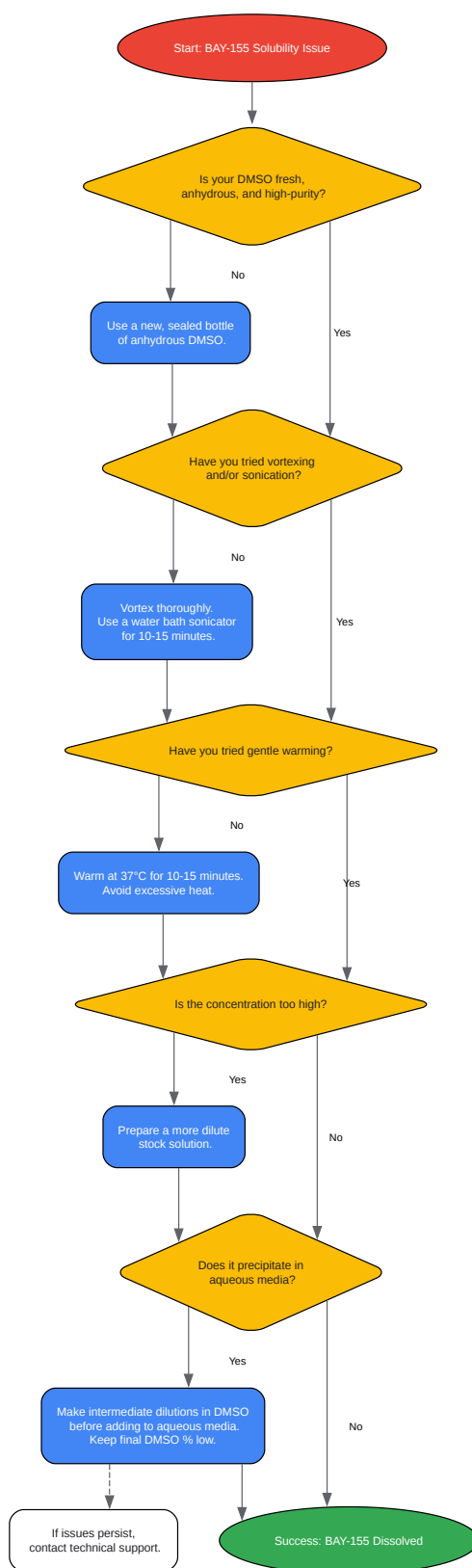
A5: This is a common issue when a compound is highly soluble in an organic solvent like DMSO but has poor aqueous solubility. When the DMSO stock is added to a water-based medium, the DMSO concentration is diluted, and the compound may crash out of solution.^{[3][5]}

To prevent this:

- **Make Intermediate Dilutions:** First, perform serial dilutions of your concentrated DMSO stock in DMSO to get closer to your final desired concentration. Then, add this more diluted DMSO solution to your aqueous medium.^[3]
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your experiment is as low as possible, typically not exceeding 0.1% to 0.5% for most cell lines, although some may tolerate up to 1%.^[6] Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.

Troubleshooting Guide

If you are encountering issues with **BAY-155** solubility, follow this workflow:



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A troubleshooting workflow for **BAY-155** solubility issues.

Experimental Protocols

Protocol 1: Preparation of a 10 mM BAY-155 Stock Solution in DMSO

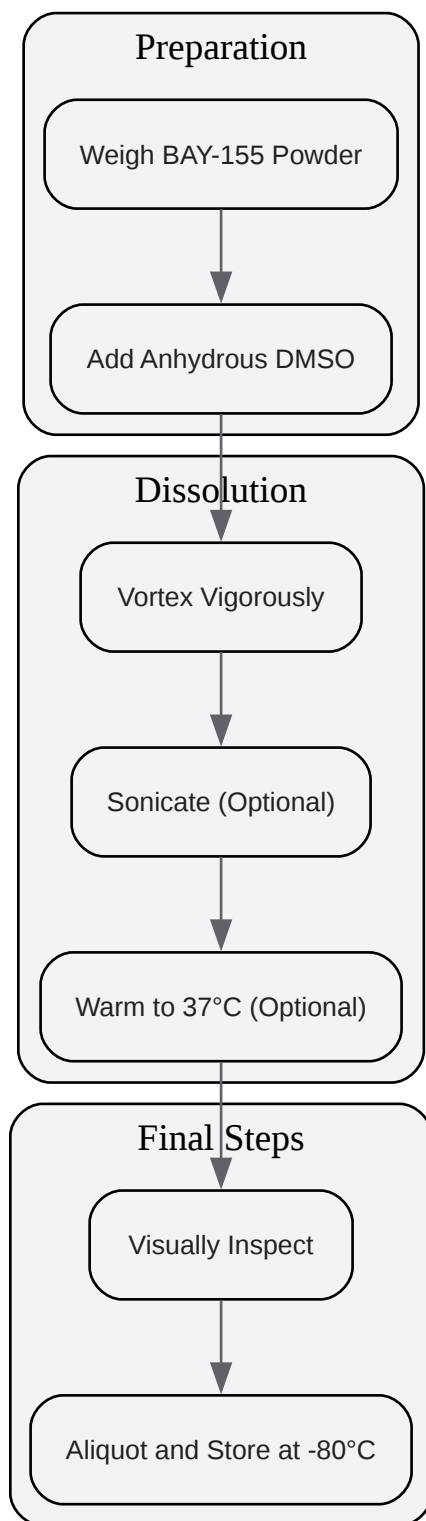
Materials:

- **BAY-155** (MW: 567.63 g/mol)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath sonicator

Procedure:

- **Equilibrate:** Allow the vial of **BAY-155** powder to come to room temperature before opening to prevent moisture condensation.
- **Weigh:** Accurately weigh the desired amount of **BAY-155** powder in a sterile microcentrifuge tube. To prepare 1 mL of a 10 mM stock solution, you will need 5.68 mg of **BAY-155**.
- **Add Solvent:** Add the calculated volume of anhydrous DMSO to the tube.
- **Dissolve:** Vortex the solution vigorously for 1-2 minutes.
- **Sonication (if necessary):** If the compound has not fully dissolved, place the tube in a water bath sonicator for 10-15 minutes.
- **Gentle Warming (if necessary):** If solids persist, warm the solution in a 37°C water bath for 10-15 minutes, followed by vortexing.
- **Inspect:** Visually confirm that the solution is clear and free of any precipitate.

- Aliquot and Store: Aliquot the stock solution into smaller volumes to minimize freeze-thaw cycles. Store at -80°C for long-term storage (up to 6 months) or at 4°C for short-term use (up to 2 weeks).^[1]

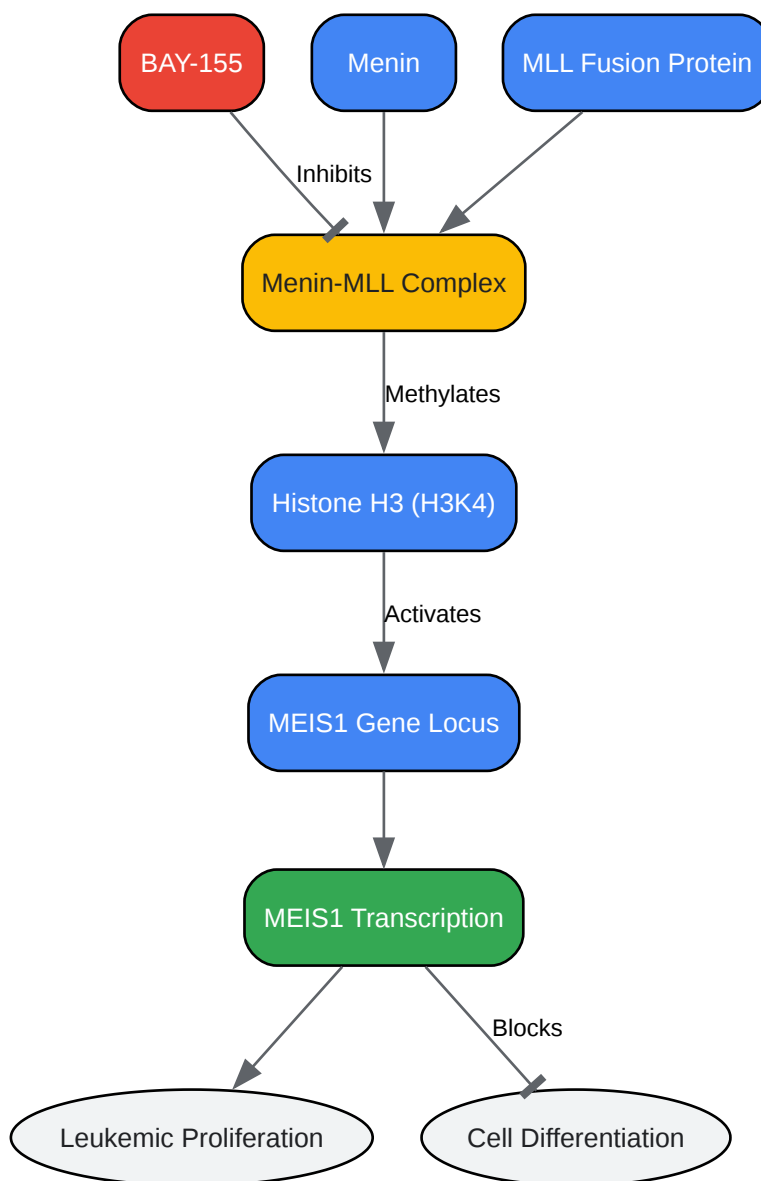


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Workflow for preparing a **BAY-155** stock solution in DMSO.

BAY-155 Signaling Pathway

BAY-155 is a potent and selective inhibitor of the menin-Mixed Lineage Leukemia (MLL) protein-protein interaction. In leukemia models with MLL rearrangements, the MLL fusion protein aberrantly interacts with menin, leading to the expression of oncogenic genes such as MEIS1. By disrupting this interaction, **BAY-155** inhibits the transcription of these target genes, leading to cell differentiation and reduced proliferation.^{[2][7]}



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BAY-155 inhibits the Menin-MLL interaction, blocking leukemic proliferation.

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